

Application Note & Protocol: Synthesis of Monomethyl Glutarate from Glutaric Anhydride

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Compound of Interest		
Compound Name:	Monomethyl glutarate	
Cat. No.:	B073577	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Monomethyl glutarate, also known as glutaric acid monomethyl ester, is a valuable chemical intermediate in the synthesis of various organic molecules, including pharmaceuticals and specialty polymers. This document provides a detailed protocol for the synthesis of **monomethyl glutarate** from the ring-opening of glutaric anhydride. The presented method is a high-yield, high-purity procedure that minimizes the formation of the dimethyl glutarate byproduct.

Reaction Scheme

The synthesis proceeds via the nucleophilic attack of a methoxide source on one of the carbonyl carbons of glutaric anhydride, leading to the opening of the cyclic anhydride ring and the formation of the monomethyl ester.

Quantitative Data Summary

The following table summarizes the results of various experimental conditions for the synthesis of **monomethyl glutarate**.



Method	Solvent	Temperatu re	Reaction Time	Yield (%)	Purity (%)	Reference
Sodium Methoxide	Dichlorome thane	-10 °C	2.5 hours	97.8	99.8	[1]
Sodium Methoxide	Dichlorome thane	0 °C to -20 °C	0.5 - 1 hour	97.3 - 98.7	99.5 - 99.7	[1]
Sodium Methoxide	Ethylene Glycol Dimethyl Ether	Not Specified	Not Specified	99.6	99.2	[2]
Sodium Methoxide	Ethylene Glycol Dimethyl Ether	10 °C (acidificatio n)	Not Specified	56	92	[2]
Sodium Methoxide	Chloroform	-10 °C (acidificatio n)	Not Specified	99.4	99.7	[2]

Experimental Protocol

This protocol is based on the high-yield synthesis using sodium methoxide in dichloromethane. [1]

Materials:

- Glutaric Anhydride
- Sodium Methoxide
- Anhydrous Dichloromethane (CH₂Cl₂)
- Hydrochloric Acid (HCl), 5% aqueous solution
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)



- Reaction flask with stirring capabilities
- Dropping funnel
- Cooling bath (ice-salt or other cryo-coolant)
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of Reagents:
 - In a reaction flask equipped with a stirrer, add 1 part by weight of sodium methoxide to 4-10 parts by weight of anhydrous dichloromethane.
 - Stir the mixture to form a suspension.
 - Cool the suspension to between 0 °C and -20 °C using a cooling bath.
 - In a separate flask, dissolve 1.0-2.0 parts by weight of glutaric anhydride in 5-10 parts by weight of anhydrous dichloromethane.
 - Cool this solution to the same temperature range (0 °C to -20 °C).

Reaction:

- Slowly add the glutaric anhydride solution to the sodium methoxide suspension dropwise over a period of 0.5 to 1.0 hour. Maintain the temperature between 0 °C and -20 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at the same temperature for an additional 0.5 to 2 hours.
- Work-up:

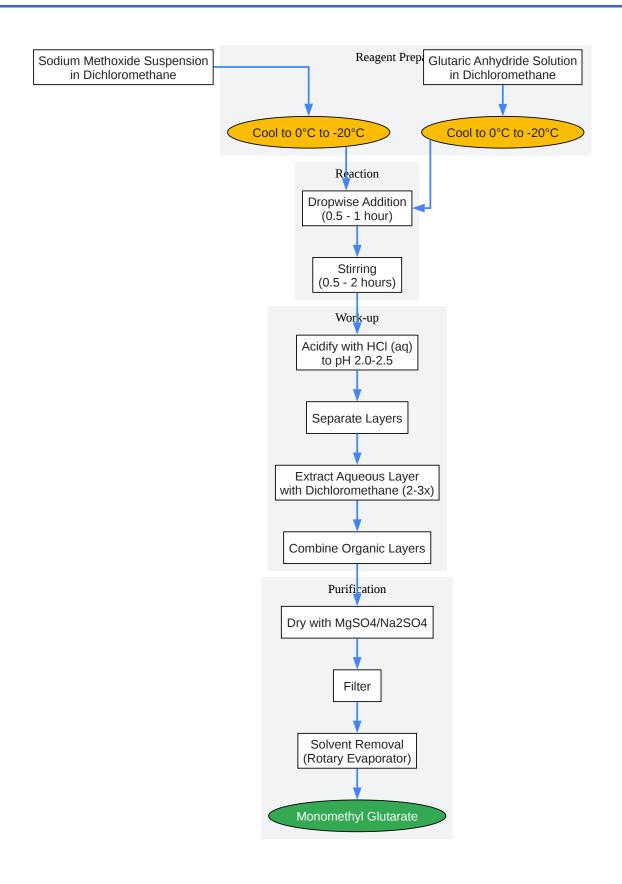


- Slowly add a 5% aqueous hydrochloric acid solution dropwise to the reaction mixture to adjust the pH to 2.0-2.5. Continue to maintain the low temperature during this acidification step.
- Once the desired pH is reached, stop stirring and allow the layers to separate in a separatory funnel.
- Separate the organic layer.
- Extract the aqueous layer 2-3 times with dichloromethane.
- Combine all the organic layers.
- Purification:
 - Dry the combined organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
 - Remove the solvent (dichloromethane) using a rotary evaporator to obtain the final product, monomethyl glutarate. The product is typically of high purity and may not require further distillation.[1]

Visualizations

Experimental Workflow Diagram



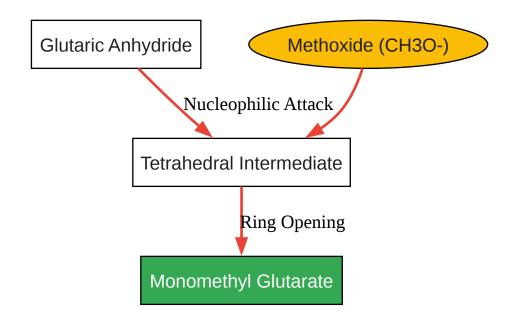


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Caption: Workflow for the synthesis of **monomethyl glutarate**.



Signaling Pathway Diagram: Ring Opening of Glutaric Anhydride



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Caption: Mechanism of glutaric anhydride ring opening by methoxide.

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References

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